Comparative Analysis of Homotaurine N,N-Diacetic Acid Derivatives

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Compound of Interest

Compound Name:	*Homotaurine N,N-Diacetic Acid*
CAS No.:	*134152-15-1*
Cat. No.:	*B022773*

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Executive Summary & Molecular Profile

Homotaurine N,N-Diacetic Acid (H-IDA) represents a structural hybrid between the neuroactive amino sulfonate Homotaurine (3-aminopropanesulfonic acid) and the classic chelator Iminodiacetic Acid (IDA). Unlike standard carboxylate chelators (e.g., EDTA, NTA), H-IDA incorporates a sulfonate moiety (

), conferring exceptional aqueous solubility and a unique zwitterionic profile over a broad pH range.

This molecule is primarily utilized in two high-value domains:

- Metal Ion Buffering: As a non-permeable, high-solubility chelator for controlling free metal ion concentrations (

) in biological assays.
- Prodrug Development: As a scaffold for designing blood-brain barrier (BBB) permeable derivatives of homotaurine (e.g., for Alzheimer's research), utilizing the diacetic acid group to

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modulate lipophilicity via esterification.

Structural Taxonomy

- Core Scaffold: 3-aminopropanesulfonic acid (Homotaurine).
- Functionalization: Double

  -alkylation with carboxymethyl groups.
- Chemical Class: Aminopolycarboxylate-sulfonate.

Comparative Physicochemical Performance

To understand the utility of H-IDA, it must be compared against its lower homolog Taurine N,N-Diacetic Acid (T-IDA) and the industry standard Nitrilotriacetic Acid (NTA).

Table 1: Physicochemical & Chelating Properties

Feature	Homotaurine N,N-Diacetic Acid (H-IDA)	Taurine N,N-Diacetic Acid (T-IDA)	Nitrilotriacetic Acid (NTA)
Backbone Length	Propyl (3-carbon)	Ethyl (2-carbon)	Methyl (1-carbon equivalent)
Molecular Weight	255.25 g/mol	241.22 g/mol	191.14 g/mol
pKa (Amine)	~9.6 (Predicted)	~9.1	9.73
Solubility (pH 7)	Ultra-High (>1 M)	High	Moderate
Chelation Mode	Tridentate (N + 2 O)	Tridentate (N + 2 O)	Tetradentate (N + 3 O)
Metal Affinity ( )	Moderate (for Cu/Zn)	Moderate-High	High (for Cu)
Membrane Permeability	Negligible (Highly Polar)	Negligible	Low (at neutral pH)
Primary Utility	Biological Metal Buffering	Detergents / Surfactants	Industrial Chelation / IMAC

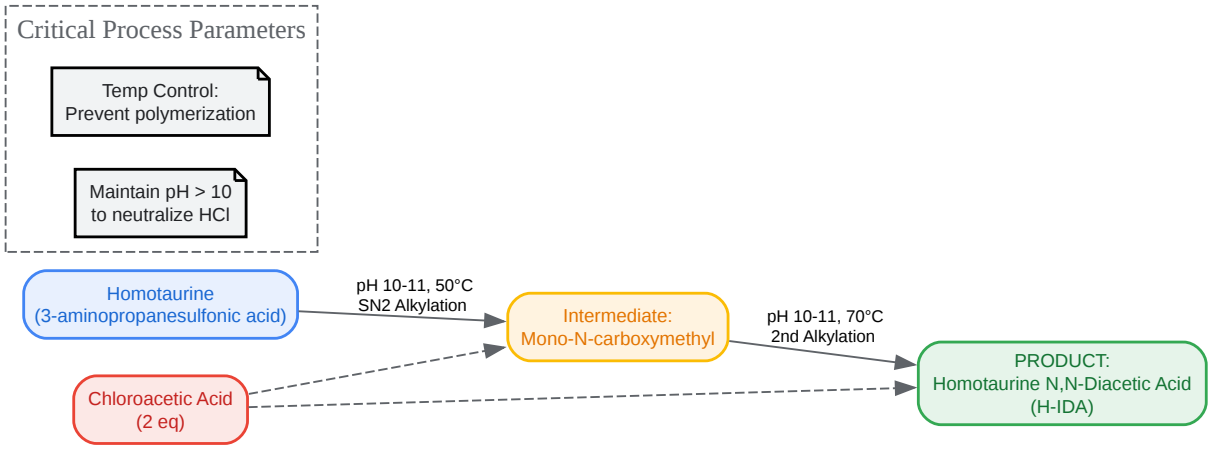
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Mechanistic Insight

The propyl spacer in H-IDA (vs. ethyl in T-IDA) reduces the inductive withdrawal of the sulfonate group on the nitrogen lone pair. This results in a slightly higher basicity (pKa) of the tertiary amine compared to T-IDA, potentially stabilizing metal complexes at slightly higher pH values while preventing precipitation due to the remote sulfonate "solubilizing tail."

Structural Visualization & Synthesis Logic

The following diagram illustrates the structural relationship and the synthesis pathway from Homotaurine.



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Caption: Step-wise double alkylation of Homotaurine to synthesize H-IDA. The reaction requires strict pH control to drive the SN2 substitution.

Experimental Protocol: Synthesis & Purification

Objective: Synthesize high-purity H-IDA for use as a biological buffer. Scale: 100 mmol.

Reagents

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- Homotaurine (3-aminopropanesulfonic acid): 13.9 g (100 mmol).
- Monochloroacetic acid (MCA): 20.8 g (220 mmol, 10% excess).
- Sodium Hydroxide (NaOH): 5 M solution.
- Methanol/Ethanol (for precipitation).

Step-by-Step Methodology

- Solubilization:
  - Dissolve 13.9 g of Homotaurine in 50 mL of deionized water in a 250 mL round-bottom flask.
  - Adjust pH to 10.0 using 5 M NaOH. The solution should be clear.
- First Alkylation (Kinetic Phase):
  - Slowly add 10.4 g (half) of MCA to the solution while stirring.
  - Critical Step: Simultaneously add 5 M NaOH dropwise to maintain pH between 10.0 and 11.0. Do not exceed pH 11.5 to avoid hydrolyzing the MCA.
  - Heat the mixture to 45°C for 2 hours.
- Second Alkylation (Thermodynamic Phase):
  - Add the remaining 10.4 g of MCA.
  - Raise temperature to 70°C.
  - Continue maintaining pH 10-11 with NaOH.[1]
  - Stir for 4-6 hours until pH consumption stabilizes (indicating reaction completion).
- Purification (The "Self-Validating" Step):

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- Acidify the solution to pH 2.0 using concentrated HCl. This protonates the carboxyl groups but leaves the sulfonate charged.
- Concentrate the solution to ~20 mL via rotary evaporation.
- Add 100 mL of cold Methanol. NaCl will precipitate out (white solid). Filter off the NaCl.
- Add 200 mL of Ethanol to the filtrate to precipitate the H-IDA product.
- Recrystallize from water/ethanol to remove unreacted Homotaurine.

- Validation:
  - H-NMR (D2O): Look for the disappearance of the triplet at

    3.0 ppm (alpha-protons of primary amine) and appearance of a singlet at

    ~3.8 ppm (N-CH2-COOH protons).

Functional Applications & Derivatives

A. Metal Buffering in Proteomics

H-IDA is superior to EDTA in proteomics workflows where Solubility > Affinity.

- Workflow: In immobilized metal affinity chromatography (IMAC), H-IDA can be used to strip metal ions (Ni2+, Co2+) from columns without precipitating, even at high concentrations.
- Protocol: Use 50 mM H-IDA in stripping buffer (pH 7.4). The sulfonate group ensures the metal-complex remains soluble, preventing column clogging.

B. Prodrug Derivatives (Esterification)

For drug development (e.g., Alzheimer's), the polarity of H-IDA prevents BBB crossing. Derivatives are synthesized by esterifying the carboxylic acids.

Diethyl Homotaurine-N,N-Diacetate:

- Synthesis: Reflux H-IDA in absolute ethanol with catalytic thionyl chloride.

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- Mechanism: The ester groups mask the negative charges, increasing lipophilicity. Once inside the brain, esterases hydrolyze the molecule back to the active chelator, potentially targeting metal-induced amyloid aggregation.

References

- Homotaurine Structure & Pharmacology
  - Title: GABAA receptors as plausible molecular targets and mediators for taurine and homotaurine actions.[2]
  - Source: Frontiers in Pharmacology (2023).
  - URL:[Link]
- Chemical Properties of Sulfonated Amino Acids
  - Title: Synthesis, chemistry, physicochemical properties and industrial applications of amino acid surfactants.[3][4]
  - Source: Comptes Rendus Chimie (2017).[3]
  - URL:[Link](Generalized reference for sulfonated amino acid synthesis)
- Product Identification
  - Title: **Homotaurine N,N-Diacetic Acid** (CAS 134152-15-1).[5]
  - Source: ChemicalBook / Santa Cruz Biotechnology.
- Comparative Buffer Data (TAPS/CAPS)
  - Title: pKa Values for Organic and Inorganic Bronsted Acids.
  - Source: University of Massachusetts Amherst.
  - URL:[Link]

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Sources

- 1. thomassci.com [thomassci.com]
- 2. Frontiers | GABAA receptors as plausible molecular targets and mediators for taurine and homotaurine actions [frontiersin.org]
- 3. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
- 4. research.chalmers.se [research.chalmers.se]
- 5. scbt.com [scbt.com]
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